

An In-Depth Technical Guide to 2-Chloro-4methylpyrimidin-5-amine

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Compound of Interest		
Compound Name:	2-Chloro-4-methylpyrimidin-5-	
	amine	
Cat. No.:	B112236	Get Quote

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Chloro-4-methylpyrimidin-5-amine**, a pivotal intermediate in the development of pharmaceuticals and agrochemicals. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Physicochemical Properties and Identifiers

2-Chloro-4-methylpyrimidin-5-amine is a substituted pyrimidine with significant applications in synthetic chemistry. Its key properties and identifiers are summarized in the table below for quick reference.



Property	Value	Reference
Molecular Formula	C5H6CIN3	[1][2][3]
Molecular Weight	143.57 g/mol	[1][2]
IUPAC Name	2-chloro-4-methylpyrimidin-5- amine	[1]
CAS Number	20090-69-1	[1][3]
Appearance	Colorless to pale yellow liquid	[4]
Melting Point	93.5 °C	[3]
Boiling Point	309.4 °C at 760 mmHg	[3]
Synonyms	5-Amino-2-chloro-4- methylpyrimidine	[3]

Applications in Research and Development

2-Chloro-4-methylpyrimidin-5-amine serves as a crucial building block in the synthesis of a variety of bioactive molecules. It is particularly valued as a key intermediate in the production of kinase inhibitors for cancer therapy[5]. Its chemical structure allows for versatile functionalization, making it an important component in the development of novel therapeutic agents and agrochemicals such as herbicides and fungicides[5].

Illustrative Synthetic Protocol: Reduction of a Nitro-Precursor

While specific experimental protocols for the direct synthesis of **2-Chloro-4-methylpyrimidin-5-amine** are not readily available in the provided search results, a representative procedure for the synthesis of a structurally similar compound, 2-Chloro-6-methylpyrimidin-4-amine, can be illustrative of the chemical transformations involved. The following protocol describes the reduction of a nitro-pyrimidine to the corresponding amine.

Synthesis of 2-Chloro-6-methylpyrimidin-4-amine[6]



- Preparation of the Reaction Mixture: A solution of 2-chloro-4-methyl-6-nitropyrimidine (5 g, 15.77 mmol) in dichloromethane (50 ml) is prepared.
- Reduction Step: The prepared solution is added slowly to a mixture of iron powder (10 g, 178 mmol) and hydrochloric acid.
- Reaction Conditions: The resulting solution is stirred vigorously at room temperature for 6 hours.
- Work-up and Isolation: Following the reaction, the solution is filtered to remove the iron catalyst. The organic phase is then separated and evaporated under reduced pressure using a rotary evaporator to yield the title compound.
- Crystallization: For purification, block-like colorless crystals can be obtained through the slow evaporation of a solution of the compound (0.5 g, 3.5 mmol) in ethanol (25 ml) at room temperature over approximately 7 days.

Conceptual Workflow in Drug Discovery

The role of **2-Chloro-4-methylpyrimidin-5-amine** as a key intermediate in drug discovery, particularly in the synthesis of kinase inhibitors, can be visualized as a multi-step process from initial building block to a potential drug candidate.



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Caption: Workflow of **2-Chloro-4-methylpyrimidin-5-amine** in drug discovery.

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